

alpha-Phenylaziridine-1-ethanol molecular weight and formula

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Compound of Interest

Compound Name: *alpha-Phenylaziridine-1-ethanol*

Cat. No.: *B096871*

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Technical Data Sheet: α -Phenylaziridine-1-ethanol

For Researchers, Scientists, and Drug Development Professionals

This document provides the available chemical and physical data for α -Phenylaziridine-1-ethanol, also known as 2-(aziridin-1-yl)-2-phenylethanol. Despite a comprehensive search for in-depth technical information, detailed experimental protocols and specific signaling pathways involving this compound are not well-documented in publicly available scientific literature. The user is advised that the similarly named compound, 2-phenylethanol (2-PE), is a structurally distinct molecule and the significant body of research available for 2-PE is not applicable to α -Phenylaziridine-1-ethanol.

Chemical Identity and Properties

The fundamental molecular data for α -Phenylaziridine-1-ethanol has been compiled and is presented in the table below.

Identifier	Value	Source
IUPAC Name	2-(aziridin-1-yl)-2-phenylethanol	PubChem
Synonyms	α -Phenylaziridine-1-ethanol, β -Phenylaziridine-1-ethanol	PubChem
Molecular Formula	C ₁₀ H ₁₃ NO	[1]
Molecular Weight	163.22 g/mol	[1]
Exact Mass	163.099714038 Da	[1]
CAS Number	17918-11-5	[2]

Experimental Data and Protocols

A thorough search of scientific databases yielded no specific, detailed experimental protocols for the synthesis or application of α -Phenylaziridine-1-ethanol. General synthetic methods for N-substituted aziridine-2-alcohols may be adaptable, but specific procedures for this compound are not readily available.

Signaling Pathways and Biological Activity

There is a lack of information regarding the biological activity and associated signaling pathways for α -Phenylaziridine-1-ethanol in the current body of scientific literature. Research on the biological effects of this specific molecule appears to be limited.

Distinction from 2-Phenylethanol (2-PE)

It is critical to distinguish α -Phenylaziridine-1-ethanol from the well-researched compound 2-phenylethanol (2-PE). While both are aromatic alcohols, 2-PE lacks the aziridine ring characteristic of the requested compound. 2-PE has extensive applications in the fragrance, food, and pharmaceutical industries and its biosynthetic pathways, such as the Ehrlich pathway in yeast, are well-documented.[3][4][5][6][7][8] The biological activities of 2-PE, including its antimicrobial and antifungal properties, have also been a subject of significant research.[9][10] This body of knowledge on 2-PE is not transferable to α -Phenylaziridine-1-ethanol due to their structural differences.

Conclusion

While the fundamental molecular characteristics of α -Phenylaziridine-1-ethanol are known, it remains a sparsely studied compound. For researchers and drug development professionals, this may represent an opportunity for novel investigation into its synthesis, properties, and potential biological activities. However, at present, a comprehensive technical guide with detailed experimental protocols and signaling pathway information cannot be provided due to the absence of such data in the public domain.

Note on Visualization: As no specific signaling pathways, experimental workflows, or logical relationships for α -Phenylaziridine-1-ethanol are described in the available literature, a corresponding Graphviz diagram could not be generated.

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